

Literature review on N-(4-chlorophenyl)-1-phenylethanamine and its analogs

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Compound of Interest

Compound Name: *N*-(4-chlorophenyl)-1-phenylethanamine

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An In-depth Technical Guide on **N-(4-chlorophenyl)-1-phenylethanamine** and its Analogs for Researchers, Scientists, and Drug Development Professionals.

Introduction

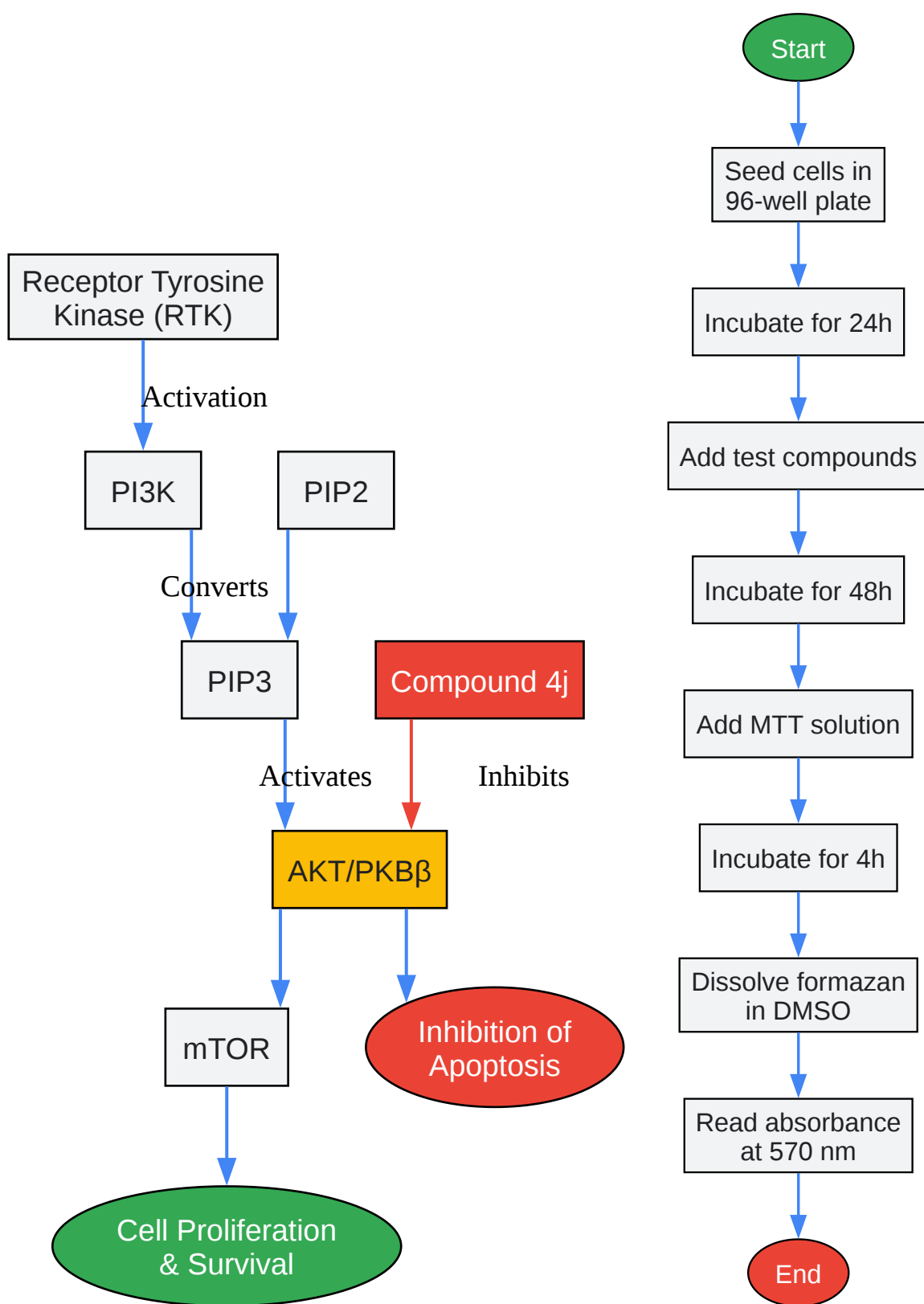
N-(4-chlorophenyl)-1-phenylethanamine belongs to the imine class of organic compounds, characterized by a carbon-nitrogen double bond. While literature specifically detailing the synthesis and biological activities of **N-(4-chlorophenyl)-1-phenylethanamine** is sparse, a significant body of research exists for its structural analogs. These analogs, sharing the core N-(4-chlorophenyl) moiety or the 1-phenylethanamine framework, have been investigated for a wide range of therapeutic applications, including anticancer, antimicrobial, and central nervous system activities. This review synthesizes the available information on the synthesis, biological evaluation, and structure-activity relationships of these important analogs, providing a comprehensive resource for researchers in medicinal chemistry and drug discovery.

Synthesis of N-(4-chlorophenyl)-1-phenylethanamine and Analogs

The synthesis of imines, such as **N-(4-chlorophenyl)-1-phenylethanamine**, is typically achieved through the condensation reaction of a primary amine with an aldehyde or a ketone. In the case of the parent compound, this would involve the reaction of 4-chloroaniline with acetophenone.

A variety of synthetic methodologies have been employed for the preparation of its analogs. For instance, N-(4-chlorophenyl) substituted pyrano[2,3-c]pyrazoles have been synthesized via a three-component reaction involving an aldehyde, 1-(4-chlorophenyl)-3-methyl-5-pyrazolone, and malononitrile, catalyzed by 1,4-diazabicyclo[2.2.2]octane (DABCO) in ethanol.[1][2] Another approach involves the Leuckart reaction for the synthesis of 2-(substituted phenoxy)-N-(1-phenylethyl)acetamide derivatives.[3]

General Synthetic Workflow



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References

- 1. Synthesis of N-(4-chlorophenyl) substituted pyrano[2,3-c]pyrazoles enabling PKB β /AKT2 inhibitory and in vitro anti-glioma activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. discovery.dundee.ac.uk [discovery.dundee.ac.uk]
- 3. researchgate.net [researchgate.net]
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